

# AF 568 NHS Ester: Application Notes and Protocols for Fluorescence Microscopy

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## Compound of Interest

Compound Name: AF 568 NHS ester

Cat. No.: B12368988

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## Introduction

**AF 568 NHS ester** is a bright, photostable, and amine-reactive fluorescent dye commonly utilized in fluorescence microscopy and other fluorescence-based applications.<sup>[1][2][3]</sup> Its succinimidyl ester (NHS ester) moiety readily reacts with primary amines on proteins, antibodies, and other biomolecules to form stable amide bonds.<sup>[1][4]</sup> This property makes it an excellent tool for covalently labeling molecules of interest for visualization and analysis. Spectrally similar to Alexa Fluor® 568, AF 568 offers a robust and cost-effective solution for a variety of imaging applications, including confocal microscopy, flow cytometry, and Western blotting.<sup>[2][5][6]</sup> The dye is characterized by its bright orange fluorescence, high quantum yield, and pH insensitivity over a wide range, ensuring reliable performance in diverse experimental conditions.<sup>[1][3]</sup>

## Physicochemical and Spectroscopic Properties

A summary of the key quantitative data for **AF 568 NHS ester** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Maximum Excitation ( $\lambda_{ex}$ )	572 nm	[1][5][7]
Maximum Emission ( $\lambda_{em}$ )	598 nm	[1][5][7]
Molar Extinction Coefficient ( $\epsilon$ )	$\sim 94,238 \text{ cm}^{-1}\text{M}^{-1}$	[1][7]
Fluorescence Quantum Yield ( $\Phi$ )	$\sim 0.912$	[1][7]
Molecular Weight	994.18 g/mol	[1][5][7]
Solubility	Water, DMSO, DMF	[1][5][7]
Optimal pH for Labeling	8.3 - 8.5	[1]

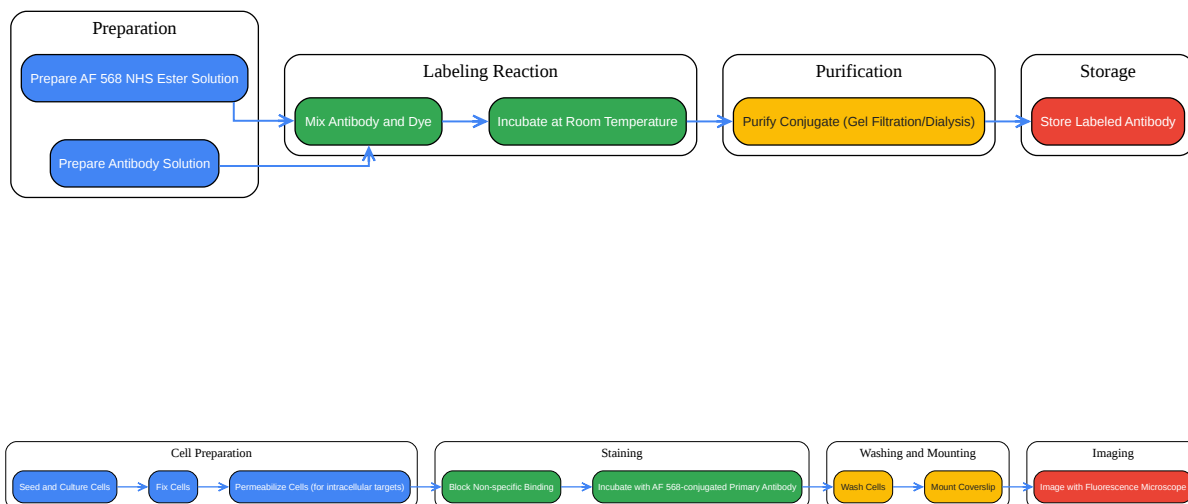
## Experimental Protocols

Herein, we provide detailed protocols for the conjugation of **AF 568 NHS ester** to antibodies and the subsequent use of the labeled antibody for immunofluorescence staining of cultured cells.

### Protocol 1: Antibody Conjugation with AF 568 NHS Ester

This protocol describes the covalent labeling of an antibody with **AF 568 NHS ester**.

Workflow for Antibody Conjugation:



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## References

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